

Commercial Production of Ethylaluminum Dichloride (EADC): A Technical Guide

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Compound of Interest		
Compound Name:	Ethylaluminum dichloride	
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Introduction

Ethylaluminum dichloride (EADC), with the chemical formula C₂H₅AlCl₂, is a highly reactive organoaluminum compound. It is a colorless to light-yellow liquid that is pyrophoric, igniting spontaneously upon contact with air, and reacts violently with water.[1][2] EADC is a crucial cocatalyst in Ziegler-Natta polymerization systems for the production of polyolefins such as polyethylene and polypropylene.[3][4] It also finds applications as a Lewis acid in organic synthesis, including in Friedel-Crafts reactions and Diels-Alder reactions.[4] This technical guide provides an in-depth overview of the core commercial production methods for **Ethylaluminum dichloride**, targeting researchers, scientists, and drug development professionals.

Core Commercial Production Methods

The industrial synthesis of **Ethylaluminum dichloride** is dominated by processes that are both economically viable and scalable. The primary methods involve the reaction of aluminum metal with ethyl chloride or the redistribution reactions of other organoaluminum compounds.

Direct Reaction of Aluminum with Ethyl Chloride

A significant commercial route for organoaluminum compounds involves the direct reaction of aluminum with alkyl halides. In the case of EADC, this process typically yields a mixture known as ethylaluminum sesquichloride (EASC), which is an equimolar mixture of diethylaluminum chloride (DEAC) and **ethylaluminum dichloride** (EADC).



Reaction Pathway:

The overall reaction to produce ethylaluminum sesquichloride is:

 $2 AI + 3 C_2H_5CI \rightarrow (C_2H_5)_3AI_2CI_3$

This product, EASC, can then be used as a starting material for the production of more defined ethylaluminum chlorides. To obtain a product richer in EADC, the stoichiometry of the reactants can be adjusted, or further reactions can be employed.

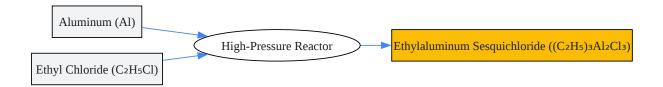
Experimental Protocol:

A general protocol for the industrial production of ethylaluminum sesquichloride, which contains EADC, is as follows:

- Reactor Preparation: A high-pressure, stirred-tank reactor, typically made of carbon steel, is rendered inert and dry, usually by purging with nitrogen or argon.
- Charging the Reactor: The reactor is charged with aluminum powder or turnings.
- Initiation: The reaction is initiated by adding a small amount of an activator, such as iodine or a small quantity of pre-made organoaluminum compound.
- Reaction Execution: Liquid ethyl chloride is fed into the reactor under controlled temperature and pressure. The reaction is highly exothermic and requires careful thermal management.
 The temperature is typically maintained between 80°C and 150°C, with pressures ranging from 5 to 20 atmospheres.
- Product Separation: After the reaction is complete, the crude product, ethylaluminum sesquichloride, is separated from unreacted aluminum and other solid impurities by filtration or decantation under an inert atmosphere. The product is often used as a mixture or can be further processed to isolate EADC.

Logical Relationship of Direct Synthesis:





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Caption: Direct synthesis of Ethylaluminum Sesquichloride.

Redistribution Reaction of Ethylaluminum Sesquichloride with Aluminum Trichloride

A common industrial method to produce EADC with higher purity involves the redistribution (or comproportionation) reaction between ethylaluminum sesquichloride (EASC) and aluminum trichloride (AlCl₃).[5][6]

Reaction Pathway:

 $(C_2H_5)_3Al_2Cl_3 + AlCl_3 \rightarrow 3 C_2H_5AlCl_2$

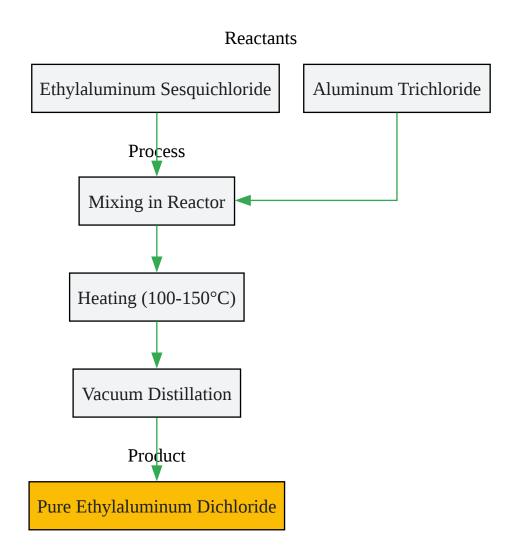
Experimental Protocol:

- Reactor Setup: A glass-lined or stainless steel reactor equipped with a stirrer, heating/cooling
 jacket, and a distillation setup is used. The entire system is maintained under a dry, inert
 atmosphere.
- Reactant Charging: Ethylaluminum sesquichloride is charged into the reactor.
- Addition of Aluminum Trichloride: Anhydrous aluminum trichloride is added portion-wise to the EASC with vigorous stirring. The addition is controlled to manage the exothermic nature of the reaction.
- Reaction Conditions: The reaction mixture is typically heated to a temperature between 100°C and 150°C to ensure the completion of the redistribution reaction.



• Purification: The resulting **Ethylaluminum dichloride** is purified by vacuum distillation.[5] The product is collected as a colorless to pale yellow liquid.

Redistribution Reaction Workflow:



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Caption: Workflow for EADC production via redistribution.

Reaction of Triethylaluminum with Aluminum Trichloride

Another commercially viable redistribution reaction involves triethylaluminum (TEA) and aluminum trichloride. By carefully controlling the stoichiometry, a high yield of EADC can be achieved.



Reaction Pathway:

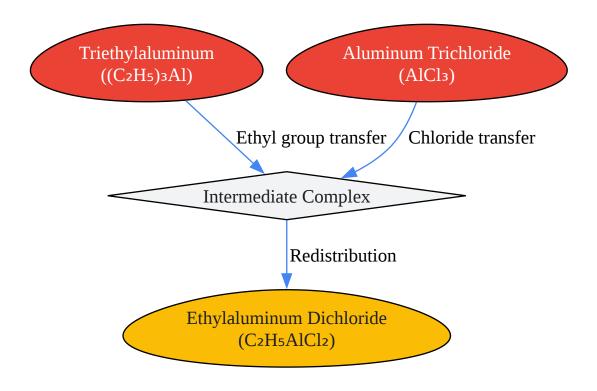
 $(C_2H_5)_3AI + 2 AICI_3 \rightarrow 3 C_2H_5AICI_2$

Experimental Protocol:

- Inert Atmosphere: The reaction is carried out in a dry, inert atmosphere (e.g., nitrogen).
- Reactant Preparation: Triethylaluminum is dissolved in a suitable inert hydrocarbon solvent, such as hexane or toluene.
- Reaction Execution: Anhydrous aluminum trichloride is added gradually to the triethylaluminum solution. The reaction is exothermic and requires cooling to maintain the desired temperature, typically between 20°C and 80°C.
- Monitoring: The progress of the reaction can be monitored by analyzing the composition of the reaction mixture using techniques like NMR spectroscopy or by titrating for aluminum and chloride content.
- Product Isolation: Once the reaction is complete, the solvent can be removed under reduced pressure, and the **Ethylaluminum dichloride** can be purified by distillation.

Signaling Pathway of TEA and AlCl₃ Reaction:





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Caption: Reaction pathway of TEA with AlCl3.

Quantitative Data

The following table summarizes key quantitative data for commercial-grade **Ethylaluminum dichloride**.



Parameter	Value	Unit	Reference
Purity Specifications			
Aluminum Content	≥ 20.5	wt%	[1]
CI/AI Molar Ratio	1.99 - 2.03	[1]	
Ethane (from hydrolysis)	≥ 99.0	molar%	[1]
Physical Properties			
Molecular Weight	126.95	g/mol	[1]
Density at 50°C	1.200	g/cm³	[1]
Melting Point	32	°C	[1]
Boiling Point at 50 mmHg	115	°C	[1]
Thermochemical Properties			
Heat of Formation (ΔHf°)	-540	kJ/mol	[1]
Heat of Combustion (ΔHc°)	-2071	kJ/mol	[1]
Heat of Hydrolysis	2795	J/g	[1]

Purification and Handling

Purification:

The primary method for purifying **Ethylaluminum dichloride** on a commercial scale is vacuum distillation.[5] Given its high reactivity and thermal sensitivity, distillation is performed under reduced pressure to lower the boiling point and prevent decomposition. Fractional distillation is employed to separate EADC from other organoaluminum compounds with different volatilities, such as diethylaluminum chloride or unreacted triethylaluminum.



Handling and Safety:

Ethylaluminum dichloride is a hazardous material that requires stringent safety protocols.

- Pyrophoricity: It ignites spontaneously in air.[1] All handling and transfers must be conducted under a dry, inert atmosphere, such as nitrogen or argon.
- Reactivity with Water: EADC reacts violently with water, releasing flammable ethane gas and corrosive hydrogen chloride.[1] All equipment must be scrupulously dried before use.
- Personal Protective Equipment (PPE): Full protective clothing, including fire-retardant garments, chemical-resistant gloves, and face shields, is mandatory.
- Storage: EADC is stored in specialized carbon steel cylinders or portable tanks designed for pyrophoric liquids.[1]

Conclusion

The commercial production of **Ethylaluminum dichloride** is a well-established industrial process critical for the polymer and fine chemical industries. The primary manufacturing routes involve the direct reaction of aluminum with ethyl chloride to produce an intermediate that is further refined, or through redistribution reactions of other aluminum alkyls. The choice of production method depends on factors such as raw material availability, desired purity, and production scale. Due to the hazardous nature of EADC, strict adherence to safety and handling protocols is paramount throughout the manufacturing and supply chain.

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